Application Notes and Protocols for UNC10201652 in Animal Models

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Compound of Interest

Compound Name:	*UNC10201652*
Cat. No.:	*B12412325*

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These application notes provide a comprehensive overview of the recommended dosage and experimental protocols for the use of **UNC10201652** in animal models, based on available preclinical data. **UNC10201652** is a potent and selective inhibitor of bacterial β-glucuronidases (GUSs), which are enzymes produced by gut microbiota.[1][2][3] By inhibiting these enzymes, **UNC10201652** can prevent the reactivation of certain drug metabolites in the gastrointestinal tract, thereby mitigating drug-induced toxicity.[4][5]

Mechanism of Action

UNC10201652 functions by intercepting the catalytic cycle of bacterial GUS enzymes.[2][6] Specifically, it targets the GUS-glucuronic acid (GlcA) catalytic intermediate, forming a covalent conjugate within the enzyme's active site.[2][6] This mechanism-based inhibition is highly selective for microbial GUS over mammalian β-glucuronidase.[4] The inhibition of bacterial GUS prevents the cleavage of glucuronide conjugates of various drugs and xenobiotics, which would otherwise release the active, and potentially toxic, forms of these compounds in the gut.[5]

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Signaling Pathway and Experimental Workflow

The following diagram illustrates the mechanism of action of **UNC10201652** in the context of drug metabolism and gut microbiota.

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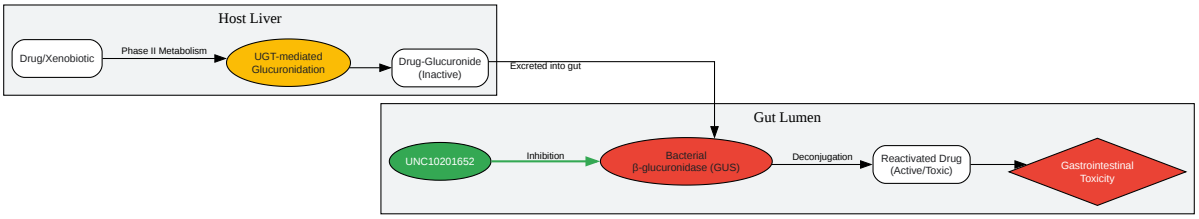

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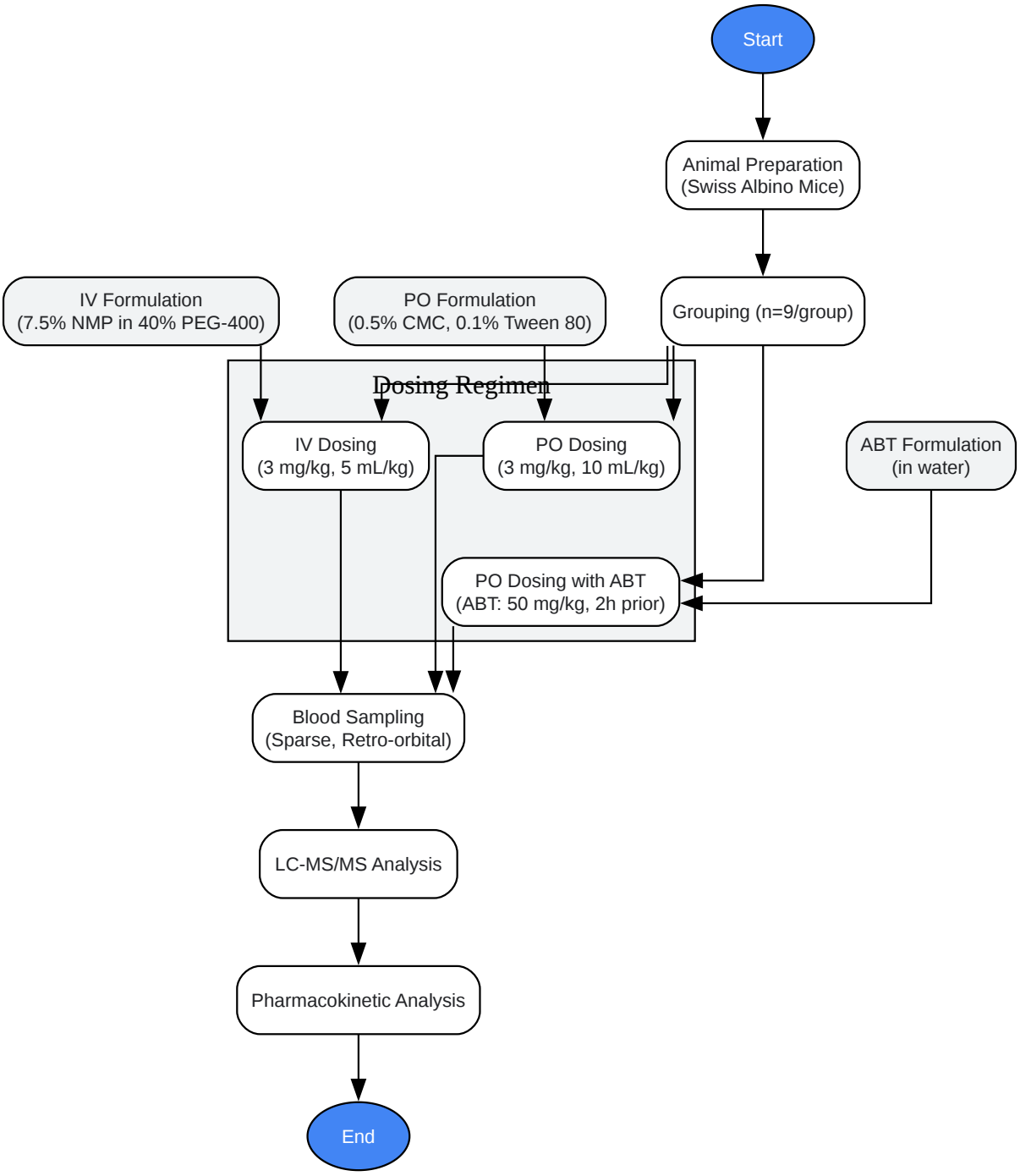

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Gut Microbial β-Glucuronidase Inhibition via Catalytic Cycle Interception - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Advanced piperazine-containing inhibitors target microbial β-glucuronidases linked to gut toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Advanced piperazine-containing inhibitors target microbial β-glucuronidases linked to gut toxicity - RSC Chemical Biology (RSC Publishing) DOI:10.1039/D4CB00058G [pubs.rsc.org]
- 5. The role of gut microbial beta-glucuronidases (gmGUS) in drug disposition and development - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
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